

Physicochemical Properties of Stable Isotope Labeled Tacrolimus: A Technical Guide

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Compound of Interest

Compound Name: Tacrolimus-13C,D2

Cat. No.: B12423291

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Executive Summary

Tacrolimus (FK506) is a macrolide lactone with a narrow therapeutic index, necessitating precise quantification via LC-MS/MS.[1][2] While structural analogs like Ascomycin were historically used as Internal Standards (IS), Stable Isotope Labeled (SIL) Tacrolimus (e.g., Tacrolimus-

, Tacrolimus-

) provides superior correction for matrix effects and extraction recovery.[1] However, the introduction of isotopes alters specific physicochemical behaviors—most notably chromatographic retention (the deuterium effect) and isotopic purity challenges—that must be accounted for to prevent bioanalytical bias.[1]

Part 1: Molecular Architecture & Isotopic Design[1]

Structural Overview

Tacrolimus is a 23-membered macrolide lactone containing a hemiketal-masked

-diketoamide system.[1] The molecule exhibits cis-trans isomerism around the amide bond connecting the pipelicolic acid moiety to the macrolide ring.[1]

- Native Formula:
- Molecular Weight: 804.02 g/mol [\[3\]](#)
- Key Functional Groups: Allyl side chain, pipecolic acid, multiple hydroxyls.[\[1\]](#)

Isotopic Labeling Strategies

The choice of isotope affects the physicochemical stability and mass spectral resolution.[\[1\]](#)

Label Type	Common Forms	Mass Shift ()	Physicochemical Impact
Carbon-13	Tacrolimus-	+1 Da	Negligible. Ideal co-elution with native analyte. [1] No chromatographic isotope effect. [1]
Deuterium	Tacrolimus-	+9 Da	Moderate. Potential for H/D exchange if labels are on acidic positions. [1] Slight retention time shift (Deuterium Effect). [1]
Hybrid	Tacrolimus-	+3 Da	Low. Balanced approach. [1] Often labeled on the allyl side chain to ensure metabolic stability. [1]

“

Expert Insight: Avoid Deuterium labels on exchangeable protons (e.g., -OH groups). Ensure labels are on the carbon backbone or stable methyl groups to prevent label loss during protic extraction steps.[1]

Part 2: Physicochemical Profile[1][4][5]

Solubility & Lipophilicity

SIL-Tacrolimus retains the extreme hydrophobicity of the native compound.[1]

- LogP: 2.7 – 3.3 (Highly Lipophilic)[1]
- Solubility:
 - Water:[1][4] Insoluble (< 1 g/mL)[1]
 - Methanol/Acetonitrile:[5] Soluble (> 10 mg/mL)[1]
 - Chloroform/Ethyl Acetate: Freely Soluble[1][3][6]
- Adsorption Risk: High affinity for glass and plastic surfaces in aqueous matrices.[1]
 - Protocol Adjustment: Always maintain at least 30% organic solvent in stock dilutions to prevent adsorptive loss.[1]

Tautomerization Kinetics

Tacrolimus exists as a mixture of two rotamers (cis/trans) in slow equilibrium.

- Isomer I (Trans): ~65% abundance (Main peak)[1]
- Isomer II (Cis): ~35% abundance (Minor peak)[1]

- LC-MS Implication: On C18 columns at room temperature, this can manifest as a split peak or a "shoulder."[\[1\]](#)
- Thermodynamic Control: Increasing column temperature to 50°C - 60°C accelerates the interconversion rate, coalescing the peaks into a single, sharp band.[\[1\]](#)

Part 3: Chromatographic & Mass Spectrometric Behavior[\[1\]](#)[\[2\]](#)[\[8\]](#)

The Deuterium Isotope Effect

Deuterium (

) has a shorter C-D bond length and lower molar volume than C-H.[\[1\]](#) In Reverse Phase Chromatography (RPC), highly deuterated analogs (e.g., Tacrolimus-

) often elute slightly earlier than the native drug.[\[1\]](#)

- Risk: If the IS elutes too far from the analyte, it may not experience the exact same matrix suppression zone, compromising quantitation.[\[1\]](#)

- Mitigation: Use

labeled standards or minimal deuterium labeling (e.g.,

) to ensure perfect co-elution.[\[1\]](#)

Mass Spectrometry Transitions

Tacrolimus forms predominantly ammoniated adducts

in positive ESI mode.[\[1\]](#)

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)
Tacrolimus (Native)	821.5	768.5 (Loss of +)	20-25
Tacrolimus-	824.5	771.5	20-25
Ascomycin (Analog IS)	809.5	756.5	22

Part 4: Validated Experimental Protocols

Self-Validating Stock Preparation

Objective: Create a stable primary stock solution free from adsorption losses.

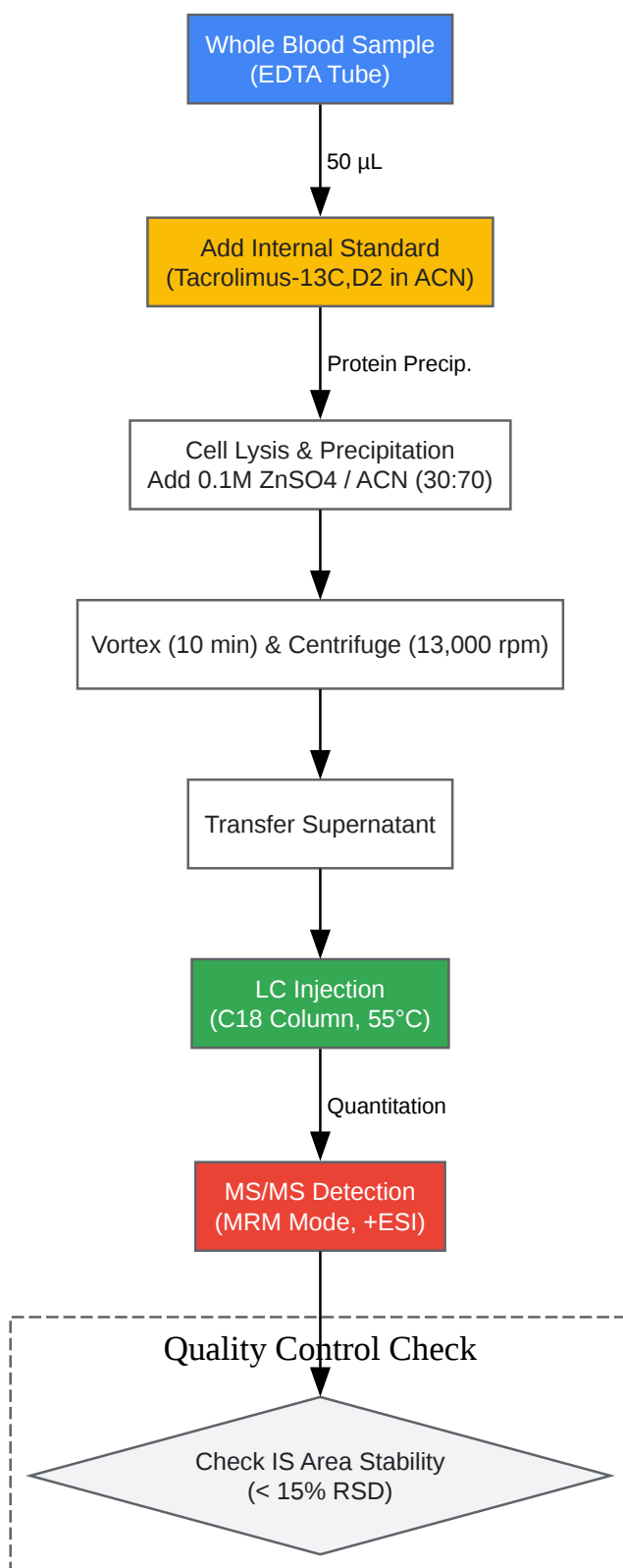
- Weighing: Weigh ~1 mg of SIL-Tacrolimus into a silanized glass vial.
 - Why: Un-treated glass can irreversibly bind up to 15% of the compound at low concentrations.[\[1\]](#)
- Dissolution: Dissolve in 100% Methanol or Acetonitrile.
 - Concentration: Target 1.0 mg/mL.[\[1\]](#)
- Verification: Measure UV absorbance at 210 nm or check against a certified native standard via LC-MS to verify isotopic purity and concentration.
- Storage: Aliquot into amber glass vials (light sensitive). Store at -20°C (stable for 12 months) or -80°C (stable for >2 years).

LC-MS/MS Workflow for Whole Blood

This workflow incorporates protein precipitation with ZnSO

, which is superior to pure organic precipitation for removing phospholipids that cause matrix effects.[\[1\]](#)

Diagram 1: Analytical Workflow



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Caption: Optimized LC-MS/MS workflow utilizing Zinc Sulfate precipitation to minimize matrix suppression.

Part 5: Troubleshooting & Best Practices

Isotopic Purity & "Crosstalk"

Commercial SIL standards may contain traces of native (unlabeled) drug (

).^[1]

- The Risk: If your IS contains 1% native Tacrolimus, adding the IS will artificially elevate the patient result.^[1]
- The Test: Inject a "Blank + IS" sample. Monitor the transition for Native Tacrolimus (821.5 768.5).^[1]
- Acceptance Criteria: The response in the native channel must be < 20% of the LLOQ (Lower Limit of Quantitation).

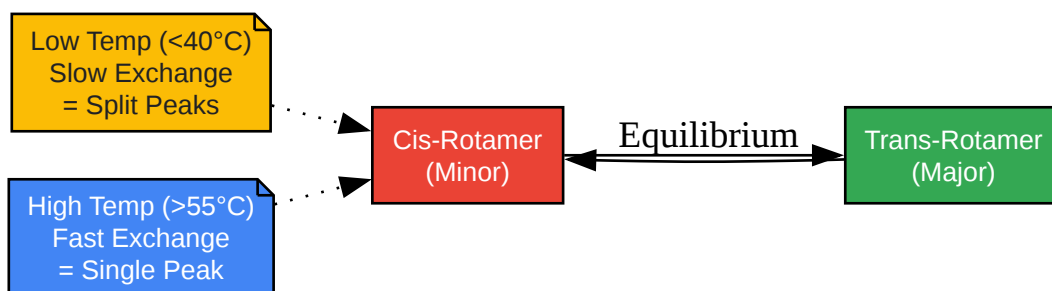
Handling Tautomers (Split Peaks)

If you observe a split peak for Tacrolimus but a single peak for the IS (or vice versa), check the column temperature.^[1]

- Solution: Ensure the column oven is set to

55°C. This forces rapid interconversion between the cis and trans rotamers, resulting in a single, sharp peak for quantitation.^[1]

Diagram 2: Tautomerization Logic



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Caption: Temperature dependence of Tacrolimus rotamer equilibrium affecting peak shape.

References

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